

# An In-depth Technical Guide on the Thermodynamic Properties of Tripropylborane

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## Compound of Interest

Compound Name: Tripropylborane

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This technical guide provides a comprehensive overview of the known thermodynamic properties of **tripropylborane**. The information is compiled from available literature to serve as a foundational resource for professionals in research and development. Due to the limited availability of experimentally determined thermodynamic data for **tripropylborane**, this guide also includes calculated values and representative experimental protocols for the determination of these properties in organoboron compounds.

## Core Thermodynamic Properties

**Tripropylborane**, with the chemical formula  $(C_3H_7)_3B$ , is a colorless liquid at room temperature, recognized for its applications in organic synthesis.<sup>[1]</sup> A precise understanding of its thermodynamic properties is crucial for process optimization, safety assessments, and theoretical modeling.

## Physicochemical and Thermodynamic Data

The following table summarizes the available quantitative data for **tripropylborane**. It is important to note that some of these values are calculated rather than experimentally determined, a reflection of the current state of publicly available data.

Property	Value	State	Reference
Molar Mass	140.07 g/mol	-	[2]
Boiling Point	159 °C	Liquid	[3]
Melting Point	-56 °C	Solid	[3]
Density	0.7204 g/cm <sup>3</sup>	Liquid	[3]
Refractive Index	1.4135	Liquid	[3]
Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ )	40.0 kJ/mol (over a temperature range of 273 to 393 K)	Liquid	[4]
Heat of Formation ( $\Delta_f H^\circ$ )	-67.4 kcal/mol (-282.0 kJ/mol) (calculated)	Liquid	[5]

Note: Experimental data for the standard molar entropy and heat capacity of **tripropylborane** are not readily available in the reviewed literature.

## Experimental Protocols

Detailed experimental protocols specifically for **tripropylborane** are scarce. Therefore, this section provides a generalized methodology for the determination of key thermodynamic properties based on established techniques for analogous organoboron compounds.

### Determination of the Heat of Combustion by Bomb Calorimetry

The heat of combustion of pyrophoric and volatile organoboron compounds like **tripropylborane** can be determined using a bomb calorimeter. The following protocol is a representative procedure.

- **Sample Preparation:** A known mass of **tripropylborane** is hermetically sealed in a thin-walled glass ampoule under an inert atmosphere to prevent premature reaction with air.[6]
- **Calorimeter Setup:** The sealed ampoule is placed in a crucible within a calorimetric bomb. A known amount of water is added to the bomb to dissolve the solid combustion products

(boric acid).[5][6] The bomb is then sealed and pressurized with purified oxygen to approximately 30 atm.[6]

- Combustion: The calorimeter is assembled with a known mass of water in the jacket. The sample is ignited, and the temperature change of the water is meticulously recorded.
- Analysis: The energy equivalent of the calorimeter is determined by combusting a standard substance, such as benzoic acid.[6] The heat of combustion of **tripropylborane** is then calculated from the observed temperature change, accounting for the heats of formation of the final products (boric acid, carbon dioxide, and water).[5][7]

## Determination of the Enthalpy of Vaporization

The enthalpy of vaporization can be derived from vapor pressure measurements at different temperatures using the Clausius-Clapeyron equation.

- Vapor Pressure Measurement: The vapor pressure of **tripropylborane** can be measured over a range of temperatures using a static or dynamic method. Given its reactivity, these measurements must be conducted in a vacuum or under an inert atmosphere.
- Data Analysis: The natural logarithm of the vapor pressure is plotted against the inverse of the absolute temperature. The slope of the resulting line is equal to  $-\Delta_{\text{vap}}H/R$ , where  $R$  is the ideal gas constant, allowing for the calculation of the enthalpy of vaporization.

## Visualizations

### Synthesis of Tripropylborane: A Workflow Diagram

The synthesis of **tripropylborane** is commonly achieved through the reaction of a boron halide with a Grignard reagent. The following diagram illustrates a typical experimental workflow for this synthesis.[8]

Caption: Workflow for the synthesis of **tripropylborane**.

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## References

- 1. Heat of Formation of Decaborane - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tripropylborane | C<sub>9</sub>H<sub>21</sub>B | CID 14224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tri-N-Propylboron | 1116-61-6 [amp.chemicalbook.com]
- 4. Borane, tripropyl- [webbook.nist.gov]
- 5. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 6. Heat of Combustion of Borazine, B<sub>3</sub>N<sub>3</sub>H<sub>6</sub> - PMC [pmc.ncbi.nlm.nih.gov]
- 7. nistdigitalarchives.contentdm.oclc.org [nistdigitalarchives.contentdm.oclc.org]
- 8. solubilityofthings.com [solubilityofthings.com]
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